

The Guardian of Polyamides: An In-Depth Technical Guide to Antioxidant 1098

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Compound of Interest

Compound Name: Antioxidant 1098

Cat. No.: B179406

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For Researchers, Scientists, and Drug Development Professionals

In the demanding world of high-performance materials, the longevity and stability of polyamides are paramount. These versatile polymers, known for their excellent mechanical properties and thermal resistance, are susceptible to degradation from thermo-oxidative stress. This technical guide delves into the core of polyamide stabilization, focusing on the highly effective hindered phenolic antioxidant, **Antioxidant 1098**. We will explore its mechanism of action, comparative performance data, and detailed experimental protocols for its evaluation, providing a comprehensive resource for professionals in materials science and development.

Introduction to Polyamide Degradation

Polyamides, a family of polymers containing amide linkages (-CO-NH-), are widely used in automotive components, electronics, fibers, and films. However, exposure to heat and oxygen during processing and end-use can initiate a free-radical chain reaction, leading to thermo-oxidative degradation. This process results in a loss of mechanical properties such as tensile strength and impact resistance, as well as discoloration (yellowing) and a decrease in melt viscosity.

The primary mechanism of this degradation involves the abstraction of a hydrogen atom from the carbon atom adjacent to the nitrogen in the amide group, forming a polymer radical. This radical then reacts with oxygen to form a peroxy radical, which can further propagate the degradation chain, leading to chain scission and crosslinking.

Antioxidant 1098: A Profile

Antioxidant 1098, chemically known as N,N'-hexane-1,6-diylbis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propanamide), is a high molecular weight, sterically hindered phenolic antioxidant specifically designed for the stabilization of polyamides. Its unique structure provides exceptional performance in demanding applications.

Table 1: Chemical and Physical Properties of **Antioxidant 1098**

Property	Value
Chemical Name	N,N'-hexane-1,6-diylbis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propanamide)
CAS Number	23128-74-7
Molecular Formula	C ₄₀ H ₆₄ N ₂ O ₄
Molecular Weight	636.95 g/mol
Appearance	White to off-white crystalline powder
Melting Point	156-162 °C
Solubility	Insoluble in water; soluble in aromatic hydrocarbons and esters.

Source: Various chemical supplier data sheets.

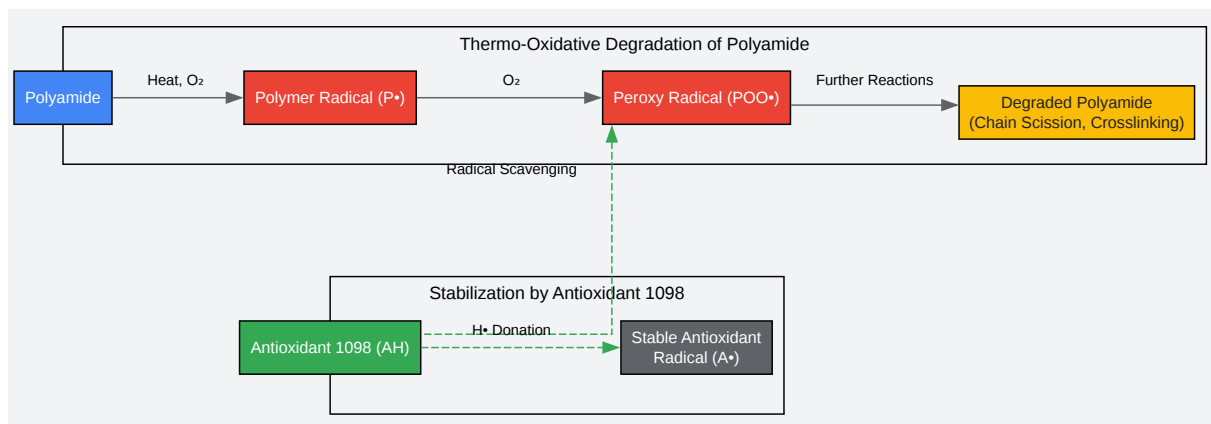
Mechanism of Stabilization

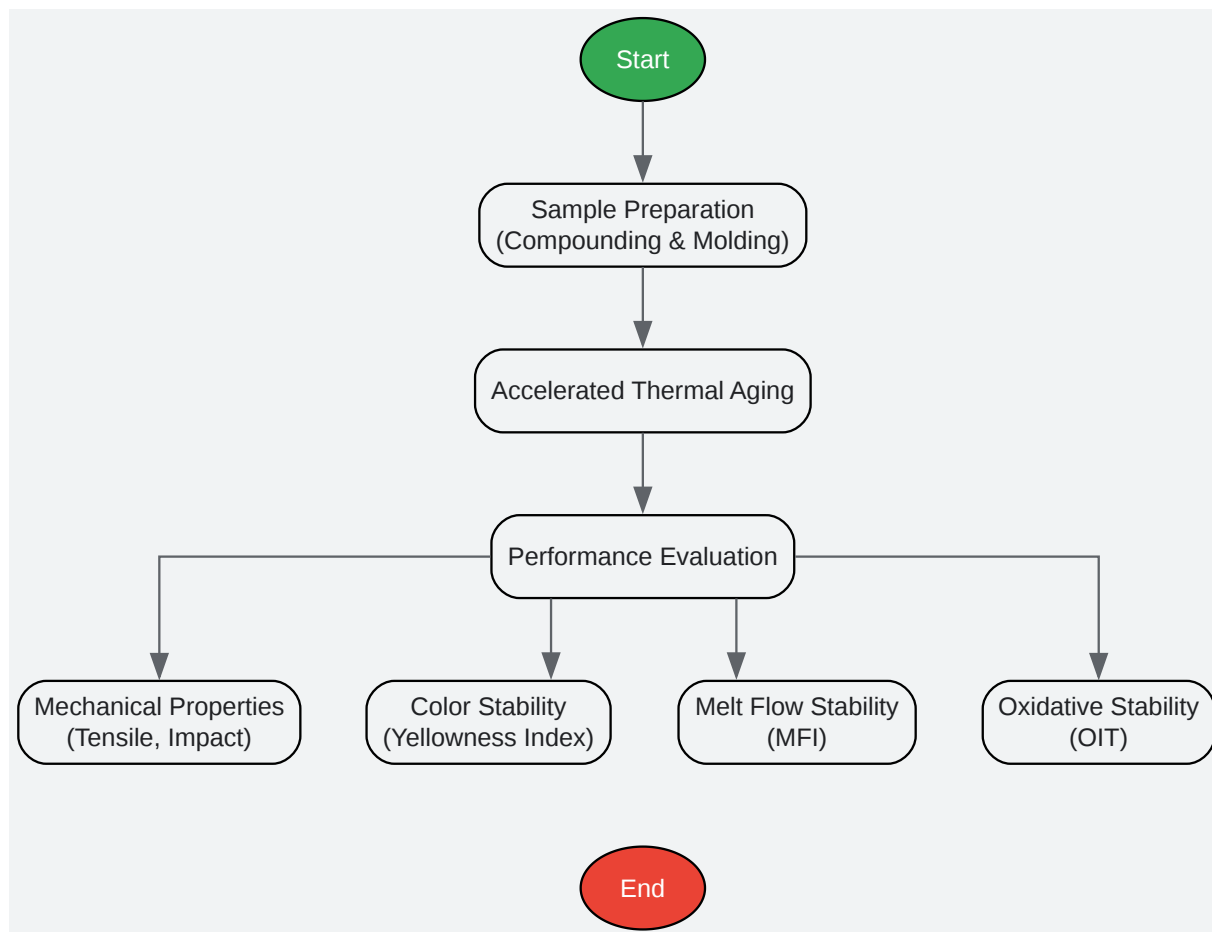
Antioxidant 1098 functions as a primary antioxidant, interrupting the free-radical chain reaction of thermo-oxidative degradation. Its mechanism is twofold:

- Radical Scavenging:** The phenolic hydroxyl groups on the **Antioxidant 1098** molecule readily donate a hydrogen atom to the highly reactive polymer and peroxy radicals. This neutralizes the radicals, preventing them from propagating the degradation chain.
- Steric Hindrance:** The bulky tert-butyl groups adjacent to the hydroxyl groups on the phenyl rings provide steric hindrance. This structural feature enhances the stability of the resulting

antioxidant radical, preventing it from initiating new degradation chains.

The amide groups in the **Antioxidant 1098** molecule also contribute to its high compatibility with the polyamide matrix, ensuring excellent dispersion and minimizing issues like blooming or extraction.





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